

N-Benzyltetrahydro-2H-pyran-4-amine molecular weight and formula

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Compound of Interest

Compound Name: **N-Benzyltetrahydro-2H-pyran-4-amine**

Cat. No.: **B1289214**

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Technical Guide: N-Benzyltetrahydro-2H-pyran-4-amine

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Benzyltetrahydro-2H-pyran-4-amine is a secondary amine containing a tetrahydropyran ring, a common scaffold in medicinal chemistry. This compound serves as a valuable building block in the synthesis of more complex molecules, particularly in the development of novel therapeutic agents. Its structure, combining a flexible benzyl group with a heterocyclic pyran ring, makes it a versatile intermediate for introducing specific steric and electronic properties into a target molecule. This guide provides key molecular data and a representative synthetic protocol for this compound.

Core Molecular Data

The fundamental molecular properties of **N-Benzyltetrahydro-2H-pyran-4-amine** are summarized below.

Property	Value
Molecular Formula	C ₁₂ H ₁₇ NO
Molecular Weight	191.27 g/mol
CAS Number	443344-23-8
Appearance	Clear oil
Synonyms	Benzyl-(tetrahydropyran-4-yl)amine, 4-benzylaminotetrahydro-2H-pyran

Experimental Protocols

The synthesis of **N-Benzyltetrahydro-2H-pyran-4-amine** is commonly achieved through the reductive amination of tetrahydro-2H-pyran-4-one with benzylamine. This two-step, one-pot reaction involves the formation of an imine intermediate, which is subsequently reduced to the desired secondary amine.

Protocol: Synthesis via Reductive Amination

This protocol outlines a general procedure for the synthesis of **N-Benzyltetrahydro-2H-pyran-4-amine**. Specific reaction conditions such as solvent, reducing agent, and temperature may be optimized for scale and desired purity.

Materials:

- Tetrahydro-2H-pyran-4-one
- Benzylamine
- A suitable solvent (e.g., methanol, dichloroethane)
- A reducing agent (e.g., sodium borohydride (NaBH₄), sodium cyanoborohydride (NaBH₃CN), or sodium triacetoxyborohydride (NaBH(OAc)₃))
- Deionized water

- An organic extraction solvent (e.g., ethyl acetate, dichloromethane)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Hydrochloric acid (HCl) (optional, for salt formation)
- Sodium bicarbonate (NaHCO_3) solution (for neutralization)

Procedure:

- **Imine Formation:**
 - In a round-bottom flask, dissolve tetrahydro-2H-pyran-4-one (1 equivalent) and benzylamine (1 to 1.2 equivalents) in a suitable solvent.
 - Stir the mixture at room temperature. The progress of the imine formation can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS). In some cases, gentle heating or the removal of water may be employed to drive the reaction to completion.
- **Reduction:**
 - Once imine formation is complete or has reached equilibrium, cool the reaction mixture in an ice bath.
 - Slowly add the reducing agent (e.g., sodium borohydride, 1.5 to 2 equivalents) portion-wise, maintaining the temperature below 10 °C.
 - After the addition is complete, allow the reaction to warm to room temperature and stir until the reduction is complete, as monitored by TLC or GC-MS.
- **Workup:**
 - Carefully quench the reaction by the slow addition of water.
 - If the reaction was performed in a water-miscible solvent like methanol, remove the solvent under reduced pressure.

- Add water and an organic extraction solvent to the residue and transfer to a separatory funnel.
- Separate the organic layer. Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification:
 - The crude **N-Benzyltetrahydro-2H-pyran-4-amine** can be purified by column chromatography on silica gel or by distillation under reduced pressure to obtain the final product as a clear oil.

Visualizations

The following diagrams illustrate the synthetic workflow for **N-Benzyltetrahydro-2H-pyran-4-amine**.



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Caption: Synthetic workflow for **N-Benzyltetrahydro-2H-pyran-4-amine** via reductive amination.

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